

A Technical Guide to the Chemical Properties of (1R)-Chrysanthemolactone

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Compound of Interest

Compound Name: (1R)-Chrysanthemolactone

CAS No.: 22841-82-3

Cat. No.: B15591052

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(1R)-Chrysanthemolactone is a naturally occurring monoterpenoid that can be isolated from the flowers of plants such as *Dendranthema indicum*.^{[1][2]} As a member of the terpenoid class, which constitutes a large family of natural products, it holds potential interest for various scientific applications. This document provides a concise overview of its known chemical properties and outlines a general methodology for its extraction and analysis, tailored for a technical audience.

Physicochemical and Structural Data

The fundamental chemical and physical properties of **(1R)-Chrysanthemolactone** are summarized below. It is important to note that some of the physical data, such as boiling and flash points, are estimated values.

Property	Value	Reference
IUPAC Name	(1R,6S)-4,4,7-trimethyl-3-oxabicyclo[4.1.0]heptan-2-one	
CAS Number	14087-70-8	[3][4]
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1][3][5]
Molecular Weight	168.23 g/mol	[1][3][5]
Boiling Point	235.6 °C (estimated)	[5]
Flash Point	90.1 °C (estimated)	[5]
Storage	Store at 10°C - 25°C for long-term stability.	[5]

Experimental Protocols

While specific, validated protocols for the isolation of **(1R)-Chrysanthemolactone** are not widely published in open literature, a generalized workflow for the extraction of monoterpenoids from plant matter can be effectively applied. The following methodology is a representative protocol based on standard techniques for extracting terpenoids from plant sources like *Chrysanthemum*.^{[6][7]}

Generalized Extraction and Isolation Protocol

This protocol outlines a multi-step process beginning with extraction from dried plant material and culminating in the purification of the target compound.

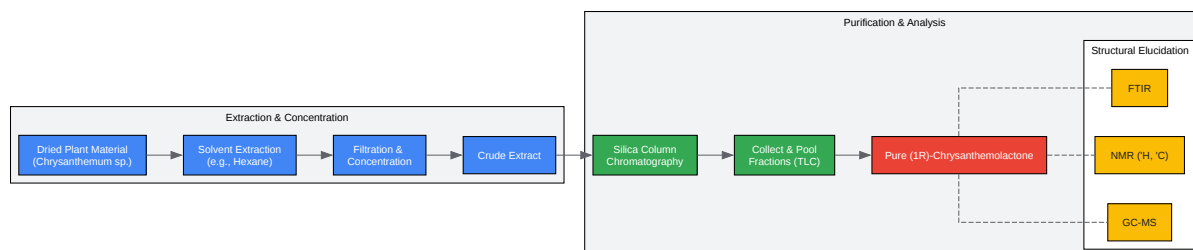
- Preparation of Plant Material:
 - Obtain dried flower heads of a suitable *Chrysanthemum* species.
 - Grind the material into a fine powder to maximize the surface area for solvent extraction.
- Solvent Extraction:

- Terpenoids can be extracted using various organic solvents, with the choice depending on the polarity of the target compounds.[6] For a relatively non-polar monoterpene like chrysanthemolactone, a solvent system such as hexane or ethyl acetate is appropriate.[7]
- Suspend the powdered plant material in the chosen solvent (e.g., n-hexane) in a flask.
- Perform the extraction using a technique such as Soxhlet extraction or maceration with agitation over several hours to ensure thorough extraction.[8]
- Filtration and Concentration:
 - Filter the mixture to remove solid plant debris.
 - Concentrate the resulting filtrate in vacuo using a rotary evaporator. This step removes the bulk of the solvent, yielding a crude oleoresin extract.
- Purification via Chromatography:
 - The crude extract, containing a mixture of phytochemicals, requires further purification.
 - Employ column chromatography with a silica gel stationary phase.[9]
 - Elute the column with a gradient of non-polar to progressively more polar solvents (e.g., a hexane-ethyl acetate gradient).
 - Collect fractions and monitor them using Thin Layer Chromatography (TLC) to identify those containing the compound of interest.
- Characterization and Identification:
 - Pool the pure fractions (as determined by TLC).
 - Remove the solvent to yield the purified compound.
 - Confirm the identity and purity of **(1R)-Chrysanthemolactone** using standard analytical techniques, including:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine purity and confirm molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): For structural elucidation.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify functional groups.

Visualized Workflow

The logical flow of the experimental process, from plant material to pure compound analysis, is a critical aspect of natural product chemistry.



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Fig 1. Generalized workflow for the isolation and analysis of **(1R)-Chrysanthemolactone**.

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